

# Application Notes: 2-Methylpentanal as a Versatile Intermediate in Organic Synthesis

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## Compound of Interest

Compound Name: 2-Methylpentanal

Cat. No.: B094375

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## Introduction

**2-Methylpentanal** (CAS: 123-15-9), also known as 2-methylvaleraldehyde, is a C6 aldehyde that serves as a highly versatile and valuable intermediate in organic synthesis.[1] Its structure, featuring a chiral center at the  $\alpha$ -position to the carbonyl group, makes its enantiomers, particularly (R)-**2-methylpentanal**, crucial building blocks for the stereospecific synthesis of complex molecules.[2] The inherent reactivity of the aldehyde functional group allows for a wide range of chemical transformations, establishing **2-methylpentanal** as a key precursor in the production of pharmaceuticals, agrochemicals, fragrances, and other specialty chemicals.[1][3]

These notes provide an overview of the applications of **2-methylpentanal**, focusing on its role in key synthetic reactions and providing detailed protocols for its use.

## Key Applications

- **Pharmaceutical Synthesis:** **2-Methylpentanal** is a documented precursor in the synthesis of various pharmaceutical compounds. Notably, it is an intermediate in the production of the commercial tranquilizer meprobamate.[2][4] The chiral nature of (R)-**2-methylpentanal** is particularly leveraged in the development of drugs where specific stereochemistry is critical for biological activity.[2]



- **Fragrance and Flavor Industry:** With its characteristic ethereal and fruity aroma, **2-methylpentanal** and its derivatives are used as flavoring agents and fragrance ingredients. [1][3] It serves as a starting material for the synthesis of other aromatic molecules, such as acetals, which are widely used in perfumes.[5]
- **Agrochemicals:** The aldehyde functionality of **2-methylpentanal** allows for its conversion into a variety of other functional groups, making it an attractive starting point for the development of new crop protection agents.[1]
- **Specialty Chemicals:** It is used in the synthesis of rubber and various resins, highlighting its utility in polymer and materials science.[3]

## Physicochemical and Spectroscopic Data

A summary of key quantitative data for **2-methylpentanal** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	[2][4]
Molar Mass	100.16 g/mol	[2][4]
Appearance	Colorless liquid	[3][4]
Density	0.808 g/mL at 25 °C	
Boiling Point	119-120 °C	
Refractive Index (n <sub>20</sub> /D)	1.401	
CAS Number	123-15-9 (racemic)	[2][4]
CAS Number	53531-14-9 ((R)-enantiomer)	[2]

## Core Synthetic Pathways and Protocols

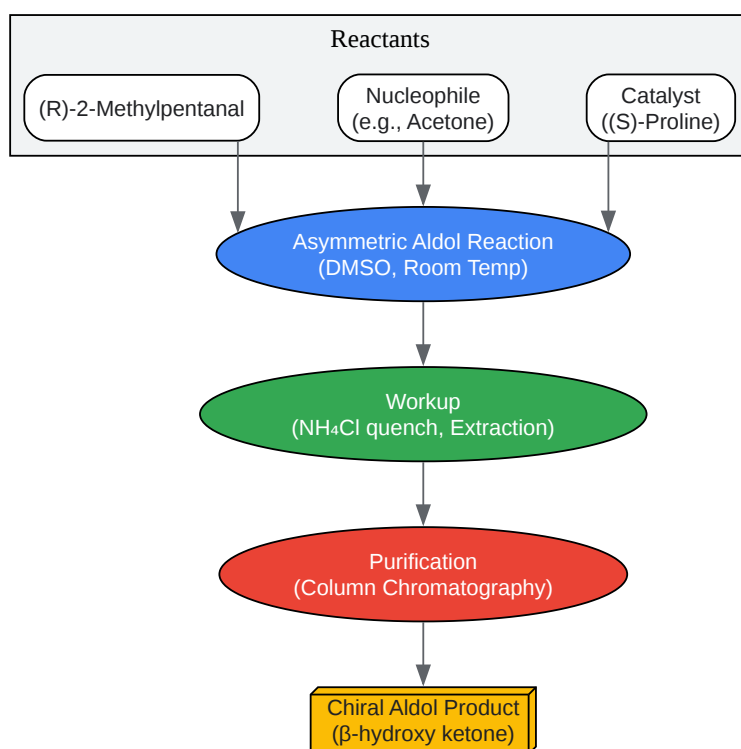
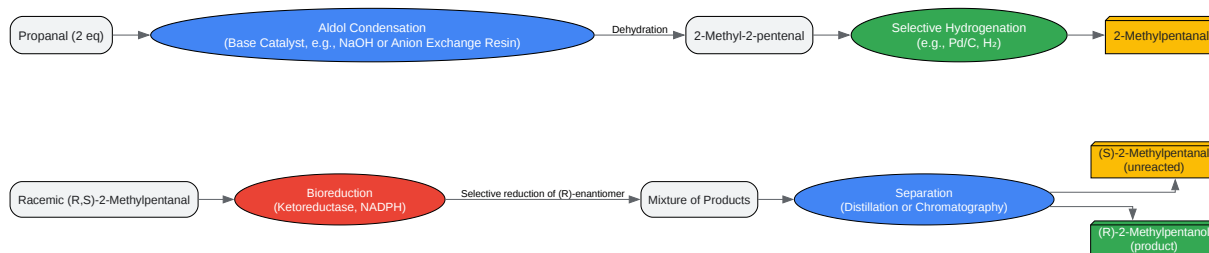
**2-Methylpentanal** is both synthesized from simpler precursors and used as a reactant in more complex transformations. The following sections detail key experimental protocols.



# Synthesis of 2-Methylpentanal via Aldol Condensation and Hydrogenation

A primary industrial method for producing **2-methylpentanal** involves the self-aldol condensation of propanal to form 2-methyl-2-pentenal, which is subsequently hydrogenated.[2]

[4]



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